

4-Octadecylaniline synthesis from 1-octadecanol and aniline

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Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

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Introduction to 4-Octadecylaniline

4-Octadecylaniline is an aromatic amine with a long alkyl chain, making it a valuable intermediate in organic and materials chemistry. This compound is particularly useful for synthesizing **Schiff's base liquid crystalline compounds** [1] and has been used in the fabrication of specialized **Langmuir-Blodgett films** for pyroelectric activity assessment [2] [3]. The following sections provide a detailed, practical guide for its synthesis, characterization, and application.

Synthesis Protocol: 4-Octadecylaniline from 1-Octadecanol and Aniline

This protocol is adapted from a literature-guided synthesis route [3].

Reagents and Materials

Reagent/Material	Specification / Purity	Purpose
1-Octadecanol	Reagent grade	Alkylating agent

Reagent/Material	Specification / Purity	Purpose
Aniline	Reagent grade	Amine source
Aniline hydrochloride	Reagent grade	Reaction catalyst/acid source
Zinc chloride (ZnCl ₂)	Reagent grade	Lewis acid catalyst
Sodium hydroxide (NaOH)	Reagent grade	For work-up and pH adjustment
Suitable organic solvent	e.g., Toluene, Hexane	For extraction and purification

Equipment

- Round-bottom flask (250 mL)
- Condenser
- Heating mantle with temperature control
- Thermometer
- Magnetic stirrer and stir bar
- Separatory funnel (250 mL)
- Buchner funnel and filter paper
- Rotary evaporator
- Melting point apparatus

Step-by-Step Procedure

- **Reaction Setup:** In a 250 mL round-bottom flask, combine **1-octadecanol**, **aniline**, and **aniline hydrochloride** in the molar ratios reported in the literature [3]. Add a catalytic amount of **zinc chloride (ZnCl₂)**.
- **Heating and Reaction:** Attach a condenser and heat the reaction mixture to **240-250 °C** with stirring. Maintain this temperature for **1 hour** [3].
- **Cooling:** After the reaction time is complete, carefully remove the heat source and allow the mixture to cool to approximately **70 °C**.
- **Base Treatment:** Slowly add a solution of **sodium hydroxide (NaOH)** to the cooled reaction mixture. Stir at **70 °C for 2 hours** to hydrolyze any intermediates and liberate the free aniline derivative [3].
- **Work-up and Isolation:**
 - Allow the mixture to cool to room temperature.

- Transfer the mixture to a separatory funnel and add a suitable organic solvent (e.g., toluene) and water.
- Separate the organic layer.
- Wash the organic layer repeatedly with water until the aqueous washes are neutral.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- **Purification:**
 - Filter the solution to remove the drying agent.
 - Concentrate the filtrate using a rotary evaporator to obtain a crude solid.
 - The crude product can be further purified by **recrystallization** from a suitable solvent like ethanol or hexane to yield pure **4-Octadecylaniline** as a solid.

Safety and Characterization Data

Physicochemical Properties [2] [3]

Property	Value
CAS Number	114235-67-5
Molecular Formula	C ₂₄ H ₄₃ N
Molecular Weight	345.61 g/mol
Melting Point	59 - 63 °C
Boiling Point	240 - 245 °C at 0.4 mmHg
Density	0.9 ± 0.1 g/cm ³
Flash Point	196.4 °C
predicted pKa	4.95 ± 0.10

Hazard and Safety Information [2]

- **Signal Word:** Warning
- **Hazard Statements:**
 - H315: Causes skin irritation
 - H319: Causes serious eye irritation
 - H335: May cause respiratory irritation
- **Precautionary Statements:** P261, P305+P351+P338
- **Personal Protective Equipment (PPE):** It is recommended to use **gloves**, **eyeshadows**, and an appropriate **respirator** when handling this compound.

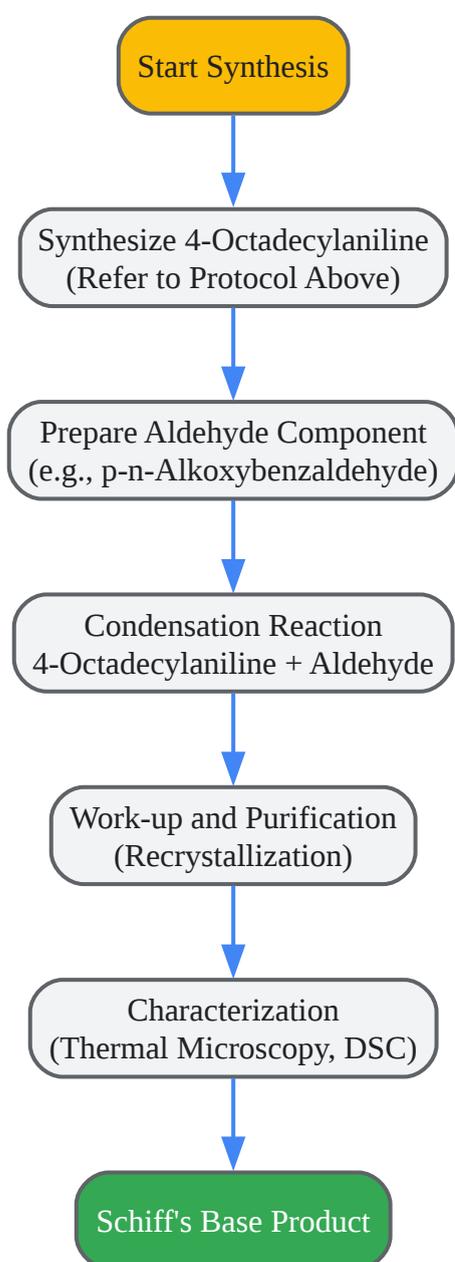
Analytical Methods for Characterization

The following methods can be used to confirm the identity and purity of the synthesized product.

- **Thin-Layer Chromatography (TLC):** Monitor reaction progress and check purity.
- **High-Performance Liquid Chromatography (HPLC):** Determine purity quantitatively. The method developed for Furosemide, using a C18 column and a mobile phase of 0.1% acetic acid and acetonitrile, can serve as a reference for method development [4].
- **Melting Point:** Determine the melting point and compare it to the literature value (59-63 °C) as a primary purity check [2] [3].
- **Spectroscopic Analysis:**
 - **¹H NMR & ¹³C NMR:** For definitive structural confirmation.
 - **Mass Spectrometry:** To confirm molecular weight.

Application in Schiff's Base Synthesis

A key application of **4-Octadecylaniline** is the synthesis of liquid crystalline **Schiff's base compounds**. The general workflow for this application is as follows:



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Experimental Details for Condensation:

- **Reaction:** Equimolar amounts of **4-Octadecylaniline** and the requisite aldehyde (e.g., p-n-decyloxybenzaldehyde, p-n-octadecyloxybenzaldehyde) are dissolved in a warm, anhydrous organic solvent like ethanol or toluene.
- **Catalysis:** A few drops of an acid catalyst (e.g., glacial acetic acid) may be added.
- **Stirring:** The mixture is stirred under reflux for several hours.
- **Isolation:** The product is collected by filtration after cooling or by solvent evaporation, followed by recrystallization.

The resulting compounds, such as **N-(p-n-decyloxybenzylidene)-p-n-octadecylaniline**, exhibit various liquid crystalline phases (smectic A, B, C, etc.), characterized by techniques like **thermal microscopy (TM)** and **differential scanning calorimetry (DSC)** [1].

Conclusion

This protocol outlines a practical synthesis of **4-Octadecylaniline** from commercially available starting materials. The compound serves as a versatile building block, particularly in advanced materials science for creating liquid crystalline systems with defined thermal and structural properties.

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